

An In-depth Technical Guide to Methyl 3-methyl-1H-indole-5-carboxylate

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Compound of Interest

Compound Name: Methyl 3-methyl-1H-indole-5-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 3-methyl-1H-indole-5-carboxylate is a heterocyclic compound belonging to the indole family, a class of molecules of significant interest in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its chemical properties, spectral data, and a detailed experimental protocol for its synthesis. While specific biological activities of this particular derivative are not extensively documented in publicly available literature, this guide will also touch upon the well-established and diverse biological roles of the broader indole scaffold, providing a contextual framework for future research and drug discovery efforts.

Chemical Properties and Data

Methyl 3-methyl-1H-indole-5-carboxylate is a yellow solid.^[1] Its fundamental chemical and physical properties are summarized in the table below.

| Property | Value | Reference |
|-------------------|---|--|
| Molecular Formula | C ₁₁ H ₁₁ NO ₂ | - |
| Molecular Weight | 189.21 g/mol | - |
| Appearance | Yellow solid | [1] |
| Melting Point | 145-147 °C | [1] |
| CAS Number | 10242-02-1 (for 5-Methyl-1H-indole-3-carboxylic acid) | This is the CAS for a related isomer and should be used with caution. A specific CAS for the title compound was not found. |

Spectral Data

Detailed spectral data is crucial for the unambiguous identification and characterization of **Methyl 3-methyl-1H-indole-5-carboxylate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra provide detailed information about the molecular structure. The data presented here was recorded in CDCl₃. [1]

¹H NMR (500 MHz, CDCl₃): [1]

| Chemical Shift (δ) ppm | Multiplicity | Integration | Assignment |
|---------------------------------|---------------------|-------------|------------------|
| 8.38 | s | 1H | NH |
| 8.17 | s | 1H | Ar-H |
| 7.92 | dd, J = 8.6, 1.5 Hz | 1H | Ar-H |
| 7.36 | d, J = 8.6 Hz | 1H | Ar-H |
| 7.04 | s | 1H | Ar-H |
| 3.96 | d, J = 3.9 Hz | 3H | OCH ₃ |
| 2.38 | d, J = 0.8 Hz | 3H | CH ₃ |

¹³C NMR (125 MHz, CDCl₃):[\[1\]](#)

| Chemical Shift (δ) ppm | Assignment |
|---------------------------------|------------------|
| 168.45 | C=O |
| 138.97 | C |
| 128.08 | C |
| 123.41 | CH |
| 122.89 | CH |
| 122.08 | C |
| 121.31 | CH |
| 113.41 | C |
| 110.69 | CH |
| 51.93 | OCH ₃ |
| 9.67 | CH ₃ |

Experimental Protocols

The following is a general procedure for the methylation of indoles, which can be adapted for the synthesis of **Methyl 3-methyl-1H-indole-5-carboxylate**.^[1]

General Procedure for the Methylation of Indoles with Methanol Catalyzed by $[\text{Cp}^*\text{IrCl}_2]_2$

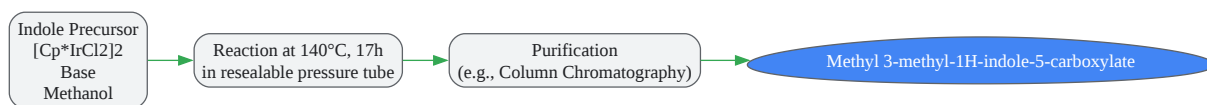
Materials:

- Indole precursor (e.g., Methyl 1H-indole-5-carboxylate)
- Methanol (reagent and solvent)
- $[\text{Cp}^*\text{IrCl}_2]_2$ (catalyst)
- Base (e.g., Cs_2CO_3)
- Resealable pressure tube (35 mL)

Procedure:

- To a 35 mL resealable pressure tube, add the indole precursor (0.3 mmol), $[\text{Cp}^*\text{IrCl}_2]_2$ (1 mol%), and the base (1 equiv.).
- Add methanol (1 mL) to the tube.
- Seal the tube and heat the reaction mixture at 140 °C for 17 hours in air.
- After the reaction is complete, cool the mixture to room temperature.
- The product can be purified by standard chromatographic techniques (e.g., column chromatography on silica gel).

Logical Workflow for Synthesis:



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General synthetic workflow for indole methylation.

Biological Context and Potential Applications

While specific studies on the biological activity of **Methyl 3-methyl-1H-indole-5-carboxylate** are not readily available, the indole scaffold is a cornerstone in drug discovery and development.^[2] Indole derivatives exhibit a wide array of pharmacological properties, making them privileged structures in medicinal chemistry.^{[1][3]}

The Indole Scaffold in Drug Discovery

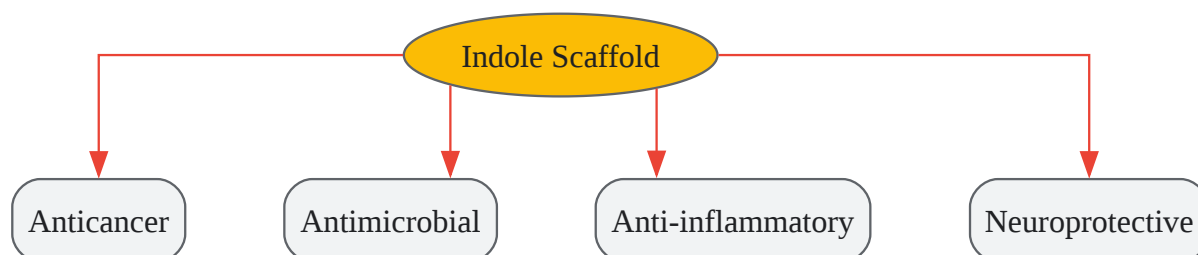
The indole nucleus is present in numerous natural products and synthetic compounds with significant therapeutic applications.^[2] Its structural versatility allows for modifications that can modulate biological activity across various targets.^{[4][5]}

Established Biological Activities of Indole Derivatives:

- **Anticancer:** Many indole-containing compounds have shown potent anticancer activity by targeting various cellular pathways.^{[2][3]}
- **Antimicrobial:** The indole moiety is found in compounds with antibacterial, antifungal, and antiviral properties.^{[1][6]}
- **Anti-inflammatory:** Several indole derivatives have been investigated for their anti-inflammatory effects.^[2]
- **Neuroprotective:** The indole structure is a key component of molecules targeting neurodegenerative diseases.^[2]
- **Antidiabetic:** Some indole derivatives have shown potential in the management of metabolic disorders like diabetes.^[2]

The diverse biological activities of the indole core suggest that **Methyl 3-methyl-1H-indole-5-carboxylate** could be a valuable candidate for screening in various biological assays to uncover its therapeutic potential.

Signaling Pathway Context:



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